

Synthesis of 2-Iodophenol from phenol

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Compound of Interest

Compound Name: 2-Iodophenol

CAS No.: 30587-23-6

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An In-depth Technical Guide to the Synthesis of **2-Iodophenol** from Phenol

Abstract

2-Iodophenol is a valuable aromatic building block, serving as a critical intermediate in the synthesis of pharmaceuticals, natural products, and advanced materials.^{[1][2]} Its utility largely stems from the reactivity of the carbon-iodine bond, which readily participates in a variety of cross-coupling reactions to form new carbon-carbon and carbon-heteroatom bonds.^{[1][3]} This guide provides a comprehensive technical overview of the synthesis of **2-iodophenol** from phenol. It delves into the mechanistic principles of electrophilic aromatic substitution, explores various synthetic strategies with a focus on regioselectivity, and furnishes detailed experimental protocols. The content is tailored for researchers, chemists, and professionals in drug development who require a deep, practical understanding of this important transformation.

The Foundational Chemistry: Electrophilic Iodination of Phenol

The synthesis of **2-iodophenol** from phenol is a classic example of electrophilic aromatic substitution (EAS). The hydroxyl (-OH) group of phenol is a powerful activating substituent, meaning it increases the electron density of the aromatic ring, making it highly susceptible to

attack by electrophiles.[4] This activation is achieved through resonance, where the lone pairs on the oxygen atom are delocalized into the π -system of the ring.

This increased nucleophilicity, however, is directed specifically to the positions ortho and para to the hydroxyl group, making the -OH group an ortho, para-director.[5] Consequently, direct electrophilic attack on phenol yields a mixture of ortho and para substituted products.

A significant challenge in the iodination of aromatic compounds is the low electrophilicity of molecular iodine (I_2). Unlike the more reactive halogens, chlorine and bromine, iodine does not typically react with aromatic rings without the presence of a catalyst or an oxidizing agent.[4][6][7][8] Therefore, successful iodination of phenol hinges on the generation of a more potent iodinating species, effectively an electrophilic iodine equivalent (" I^+ ").

Mechanism of Activation and Substitution

Most practical methods involve the in situ generation of this electrophilic species. An oxidizing agent reacts with a source of iodine (either I_2 or an iodide salt like KI) to form a highly reactive intermediate, such as hypoiodous acid (HOI) or an iodine cation complex.[6][8] Under neutral or basic conditions, phenol exists in equilibrium with its more nucleophilic phenolate form, which rapidly attacks the electrophilic iodine.[9] This attack forms a resonance-stabilized carbocation intermediate known as a sigma complex or arenium ion. The reaction concludes with the loss of a proton (H^+) from the site of substitution, restoring the aromaticity of the ring and yielding the iodinated phenol.[5]

Figure 1: Generalized mechanism for electrophilic aromatic substitution of phenol.

Synthetic Strategies and Protocols

The primary challenge in synthesizing **2-iodophenol** is controlling regioselectivity to favor the ortho product over the para isomer and to prevent over-iodination, which can lead to di- and tri-substituted byproducts.[10][11]

Direct Iodination with In Situ Oxidation

This is one of the most common, environmentally benign, and cost-effective approaches. It utilizes molecular iodine or an iodide salt with a suitable oxidizing agent. Hydrogen peroxide is

a frequently used oxidant due to its low cost and the fact that its only byproduct is water.[\[12\]](#)
[\[13\]](#)

Causality Behind Experimental Choices:

- **Solvent:** Water is often used as a solvent, aligning with green chemistry principles.[\[1\]](#)[\[12\]](#) The reaction can proceed effectively in an aqueous medium, particularly as the phenolate ion is readily formed.
- **Oxidizing Agent (H_2O_2):** Hydrogen peroxide activates the iodine, converting it into a more potent electrophile. The stoichiometry of H_2O_2 is critical; excess oxidant can lead to undesired side reactions or decomposition.
- **Stoichiometry:** The molar ratio of phenol to iodine is key to controlling the degree of iodination. Using a substoichiometric amount of iodine relative to phenol can favor mono-iodination.[\[13\]](#)[\[14\]](#)

Experimental Protocol: Iodination of Phenol using $\text{I}_2/\text{H}_2\text{O}_2$ in Water[\[13\]](#)[\[14\]](#)

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stir bar, add phenol (e.g., 9.4 g, 0.1 mol).
- **Reagent Addition:** Add 100 mL of deionized water. While stirring, add molecular iodine (e.g., 12.7 g, 0.05 mol, 0.5 equiv.).
- **Initiation:** Slowly add 30% hydrogen peroxide (e.g., 11.3 mL, 0.1 mol, 1.0 equiv.) dropwise over 15 minutes. The reaction is typically exothermic.
- **Reaction:** Stir the mixture vigorously at room temperature for 24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) with a hexane/ethyl acetate eluent system.
- **Work-up:** Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) until the brown color of the iodine disappears.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x 50 mL).

- Washing & Drying: Combine the organic layers and wash with brine (1 x 50 mL). Dry the organic phase over anhydrous sodium sulfate (Na_2SO_4).
- Purification: Filter off the drying agent and concentrate the solvent under reduced pressure. The resulting crude oil, a mixture of **2-iodophenol** and 4-iodophenol, is then purified by silica gel column chromatography using a gradient eluent of hexane and ethyl acetate to isolate the **2-iodophenol** isomer.[\[14\]](#)[\[15\]](#)

Data Summary: Direct Iodination Methods

Iodine Source	Oxidizing Agent	Solvent	Temp (°C)	Yield (2-Iodophenol)	ortho:para Ratio	Reference
I_2	H_2O_2	Water	RT	49%	~2.3 : 1	[13]
KI	K_2FeO_4	Water	RT	92% (total isomers)	Not specified	[1]
I_2	HNO_3	Acetic Acid	RT	High Yields	Not specified	[16]
KI	$(\text{NH}_4)_2\text{S}_2\text{O}_8$	aq. Methanol	RT	Predominantly ortho	High	[17]

Iodination with Iodine Monochloride (ICl)

Iodine monochloride (ICl) is a potent iodinating agent because the I-Cl bond is polarized ($\text{I}\delta^+ - \text{Cl}\delta^-$), rendering the iodine atom highly electrophilic.[\[9\]](#) This method is effective but requires careful handling due to the corrosive and reactive nature of ICl.

Mechanism with Iodine Monochloride The mechanism is a direct EAS reaction where the electron-rich phenol attacks the electrophilic iodine atom of ICl.

Figure 2: Iodination of phenol using iodine monochloride.

Experimental Protocol: General Procedure with ICl[\[18\]](#)

- **Setup:** Dissolve phenol (1.0 equiv.) in a suitable solvent such as glacial acetic acid or a chlorinated solvent in a flask protected from moisture.
- **Cooling:** Cool the solution in an ice bath to 0 °C.
- **Addition:** Add a solution of iodine monochloride (1.0-1.1 equiv.) in the same solvent dropwise with vigorous stirring.
- **Reaction:** Allow the reaction to stir at low temperature for 1-2 hours, then warm to room temperature and stir until completion (monitored by TLC).
- **Work-up & Purification:** The work-up is similar to the H₂O₂ method, involving a quench with sodium thiosulfate, extraction, washing, drying, and chromatographic purification.

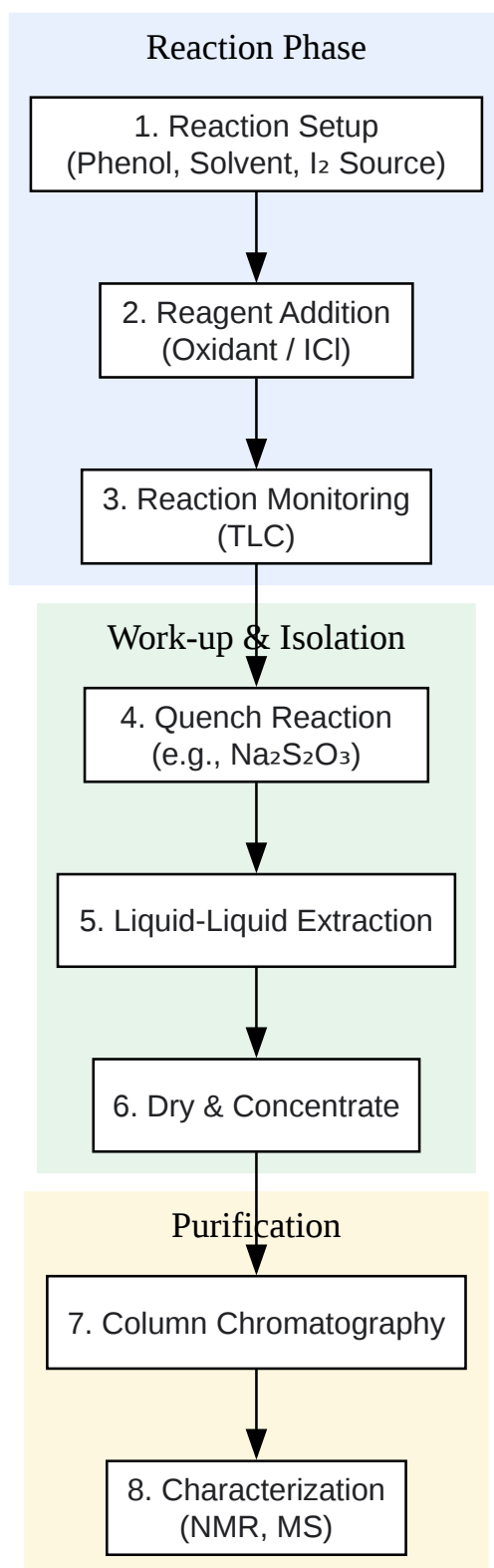
Advanced Strategies for Ortho-Selectivity

While direct iodination methods often yield mixtures, more advanced techniques can achieve high selectivity for the desired **2-iodophenol** isomer.

- **Thallium(I) Acetate Mediated Iodination:** This method involves the formation of a thallium(I) phenoxide intermediate. The iodine then coordinates with the thallium, delivering it specifically to the ortho position through a cyclic transition state.^[19] While highly selective, the extreme toxicity of thallium compounds severely limits its practical application.
- **Palladium-Catalyzed C-H Activation:** Modern synthetic chemistry offers highly selective methods through transition-metal catalysis. By first converting the phenol to a derivative with a directing group (e.g., a phenylcarbamate), a palladium(II) catalyst can be directed to activate the C-H bond exclusively at the ortho position for subsequent iodination.^[20] This approach offers excellent regioselectivity and functional group tolerance but involves multiple steps and expensive catalysts.

General Experimental Workflow: From Reaction to Pure Product

A robust and reproducible synthesis requires careful execution of each step from setup to final purification.



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Figure 3: Standard laboratory workflow for the synthesis and purification of **2-iodophenol**.

Analytical Characterization of 2-Iodophenol

Proper characterization of the final product is essential to confirm its identity and purity.

Table of Properties and Spectroscopic Data for **2-Iodophenol**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₅ IO	[11][21]
Molar Mass	220.01 g/mol	[11][21]
Appearance	Pale yellow solid	[11]
Melting Point	43 °C	[11]
Boiling Point	186 °C (at 160 mmHg)	[11]
¹ H NMR (CDCl ₃)	δ ~7.7 (dd), ~7.3 (td), ~6.9 (dd), ~6.7 (td), ~5.5 (s, OH) ppm	[15][22][23]
¹³ C NMR	δ ~155 (C-OH), ~139 (C-H), ~130 (C-H), ~122 (C-H), ~115 (C-H), ~86 (C-I) ppm	[21]
Mass Spec (EI)	m/z 220 (M ⁺), 93	[21][24]

Critical Safety and Handling Precautions

A thorough risk assessment must be conducted before undertaking any of the described procedures.

- Phenol: Phenol is highly toxic, corrosive, and rapidly absorbed through the skin, potentially causing severe chemical burns and systemic toxicity that can be fatal.[25][26][27] Due to its anesthetic properties, initial skin contact may not cause pain.[26]
 - PPE: Always handle phenol in a certified chemical fume hood.[28][29] Wear a lab coat, chemical splash goggles, and heavy-duty gloves (neoprene or butyl rubber are recommended over standard nitrile gloves for handling concentrated phenol).[26][28]

- First Aid (Skin Contact): Immediately flush the affected area with copious amounts of water for at least 15 minutes using an emergency shower.[\[26\]](#)[\[29\]](#) Remove all contaminated clothing. If available, polyethylene glycol (PEG-300 or PEG-400) can be applied to the skin to complex with the phenol and slow absorption.[\[25\]](#) Seek immediate medical attention for any phenol exposure.
- Iodine and Reagents: Molecular iodine can cause skin and respiratory irritation. Iodine monochloride is highly corrosive and reacts with moisture. All oxidizing agents should be handled with care and stored away from combustible materials.
- Solvents: Organic solvents like ethyl acetate and hexane are flammable and should be handled away from ignition sources.

Conclusion

The synthesis of **2-iodophenol** from phenol is a well-established yet nuanced transformation. While direct iodination using an iodine source and an oxidizing agent like hydrogen peroxide offers a straightforward and environmentally conscious route, it often necessitates careful chromatographic separation to isolate the desired ortho isomer from its para counterpart and other byproducts. More sophisticated methods involving organometallic catalysis can provide superior regioselectivity for applications demanding high isomeric purity. The choice of synthetic route should be guided by considerations of yield, selectivity, cost, scalability, and, most importantly, safety. The protocols and data presented in this guide provide a solid foundation for researchers to successfully and safely perform this valuable chemical synthesis.

References

- The Mechanism of the Iodination of Phenols. (n.d.). Iowa State College Journal of Science. [\[Link\]](#)
- Iodination of Phenols: Lab Procedure & Aromatic Substitution. (n.d.). Studylib. [\[Link\]](#)
- Christiansen, J. V., Feldthus, A., & Carlsen, L. (1990). Iodination of phenol. Risø National Laboratory. [\[Link\]](#)
- Pd(II) catalyzed ortho C-H iodination of phenylcarbamates at room temperature using cyclic hypervalent iodine reagents. (2015). PubMed. [\[Link\]](#)

- Phenol oxidation with hypervalent iodine reagents. (n.d.). Wikipedia. [\[Link\]](#)
- Cambie, R. C., Rutledge, P. S., Smith-Palmer, T., & Woodgate, P. D. (1977). Selective iodination of phenols in the ortho-position. Journal of the Chemical Society, Perkin Transactions 1, 2250-2253. [\[Link\]](#)
- Iodoarenes synthesis by iodination or substitution. (n.d.). Organic Chemistry Portal. [\[Link\]](#)
- Iodination of phenols, phenol ethers, anilines, and aniline-related compounds. (2022). MANAC Inc. [\[Link\]](#)
- **2-Iodophenol**. (n.d.). Wikipedia. [\[Link\]](#)
- Tajik, H., et al. (2011). Green and Efficient Method for the Iodination of Phenols in Water. Phosphorus, Sulfur, and Silicon and the Related Elements, 186(2), 377-382. [\[Link\]](#)
- Gallo, R. D. C., Gebara, K. S., et al. (2010). Efficient and selective iodination of phenols promoted by iodine and hydrogen peroxide in water. Journal of Venomous Animals and Toxins including Tropical Diseases, 16(4). [\[Link\]](#)
- Method for preparing iodo-phenol compound. (2008).
- Process for the iodination of phenolic derivatives. (2011).
- **2-Iodophenol**. (n.d.). PubChem. [\[Link\]](#)
- Reddy, C. R., et al. (2007). Regioselective Synthesis of 1,3,5-Substituted Benzenes via the InCl_3 /**2-Iodophenol**-Catalyzed Cyclotrimerization of Alkynes. The Journal of Organic Chemistry, 72(19), 7437-7440. [\[Link\]](#)
- Electrophilic Substitution of Phenols. (2020). Chemistry LibreTexts. [\[Link\]](#)
- Reactions of Phenols. (n.d.). Chemistry Steps. [\[Link\]](#)
- Iodination of activated aromatics by using I_2 / HNO_3 /AcOH. (n.d.). Baba Farid Group of Institutions. [\[Link\]](#)
- Gallo, R. D. C., et al. (2010). Efficient and selective iodination of phenols promoted by iodine and hydrogen peroxide in water. SciELO. [\[Link\]](#)

- Phenol Safe Handling Guide. (n.d.). Western Washington University. [\[Link\]](#)
- **2-Iodophenol** - Optional[¹H NMR] - Spectrum. (n.d.). SpectraBase. [\[Link\]](#)
- Phenol Standard Operating Procedure. (2022). Yale Environmental Health & Safety. [\[Link\]](#)
- Phenol - OHS Information Sheet. (2023). Monash University. [\[Link\]](#)
- Phenol, 2-iodo-. (n.d.). NIST WebBook. [\[Link\]](#)
- Electrophilic halogenation. (n.d.). Wikipedia. [\[Link\]](#)
- Phenol. (n.d.). Princeton University Environmental Health & Safety. [\[Link\]](#)
- p-IODOPHENOL. (n.d.). Organic Syntheses. [\[Link\]](#)
- Edgar, K. J., & Falling, S. N. (2002). An efficient and selective method for the preparation of iodophenols. The Journal of Organic Chemistry, 67(15), 5287-5290. [\[Link\]](#)
- Phenol: Hazards and Precautions. (2003). UC Berkeley EH&S. [\[Link\]](#)
- 2,6-DIIODO-p-NITROANILINE. (n.d.). Organic Syntheses. [\[Link\]](#)

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Sources

- 1. tandfonline.com [tandfonline.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. 2-ヨードフェノール 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. studylib.net [studylib.net]

- 6. Iodination of phenols, phenol ethers, anilines, and aniline-related compounds: Aromatic compound iodination reactions (2): Discussion series on bromination/iodination reactions 16 – Chemia [chemia.manac-inc.co.jp]
- 7. Reactions of Phenols - Chemistry Steps [chemistrysteps.com]
- 8. Electrophilic halogenation - Wikipedia [en.wikipedia.org]
- 9. DSpace [kb.osu.edu]
- 10. backend.orbit.dtu.dk [backend.orbit.dtu.dk]
- 11. 2-Iodophenol - Wikipedia [en.wikipedia.org]
- 12. [PDF] Efficient and selective iodination of phenols promoted by iodine and hydrogen peroxide in water | Semantic Scholar [semanticscholar.org]
- 13. scielo.br [scielo.br]
- 14. 2-Iodophenol synthesis - chemicalbook [chemicalbook.com]
- 15. Page loading... [wap.guidechem.com]
- 16. babafaridgroup.edu.in [babafaridgroup.edu.in]
- 17. Iodoarenes synthesis by iodination or substitution [organic-chemistry.org]
- 18. Organic Syntheses Procedure [orgsyn.org]
- 19. Selective iodination of phenols in the ortho-position - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 20. Pd(II) catalyzed ortho C-H iodination of phenylcarbamates at room temperature using cyclic hypervalent iodine reagents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. 2-Iodophenol | C₆H₅IO | CID 10784 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 22. 2-Iodophenol(533-58-4) ¹H NMR spectrum [chemicalbook.com]
- 23. spectrabase.com [spectrabase.com]
- 24. Phenol, 2-iodo- [webbook.nist.gov]
- 25. ehs.wvu.edu [ehs.wvu.edu]
- 26. ehs.princeton.edu [ehs.princeton.edu]
- 27. ehs.berkeley.edu [ehs.berkeley.edu]
- 28. ehs.yale.edu [ehs.yale.edu]
- 29. monash.edu [monash.edu]

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